

A Comprehensive Technical Guide to the Thermal Stability of Samarium-Cobalt (SmCo) Magnets

Author: BenchChem Technical Support Team. **Date:** December 2025

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This in-depth technical guide explores the critical thermal stability characteristics of samarium-cobalt (SmCo) permanent magnets. Renowned for their exceptional performance at elevated temperatures, SmCo magnets are indispensable in a wide array of demanding applications, from aerospace and automotive sectors to advanced medical and scientific instrumentation.^[1]^[2] This document provides a detailed overview of their thermal properties, the experimental protocols for their characterization, and the fundamental mechanisms governing their behavior under thermal stress.

Introduction to Samarium-Cobalt Magnets

Samarium-cobalt magnets are a class of rare-earth magnets composed primarily of samarium and cobalt.^[1] They are generally categorized into two main series: SmCo₅ (often written as Sm₁Co₅) and Sm₂Co₁₇.^[2] The Sm₂Co₁₇ alloys, with a higher cobalt content, typically exhibit superior thermal stability and magnetic performance compared to the SmCo₅ series.^[1] A key attribute of SmCo magnets is their remarkable resistance to demagnetization, even at high temperatures, which sets them apart from other high-strength magnets like Neodymium (NdFeB) magnets.^[2]

Quantitative Thermal Properties

The thermal stability of a permanent magnet is defined by several key parameters, including its maximum operating temperature, Curie temperature, and the reversible temperature coefficients of its magnetic properties. The following tables summarize these critical values for both SmCo5 and Sm2Co17 alloys.

Table 1: Key Thermal Stability Parameters of SmCo Magnets

Property	SmCo5	Sm2Co17	Unit
Maximum Operating Temperature	250	300 - 350	°C
Curie Temperature (Tc)	700 - 750	800 - 850	°C
Reversible Temperature Coefficient of Remanence (α , Br)	-0.03	-0.03	%/°C
Reversible Temperature Coefficient of Coercivity (β , Hcj)	-0.30	-0.20	%/°C

Note: The values presented are typical and can vary depending on the specific grade and manufacturer.[\[1\]](#)

Table 2: Additional Thermal and Physical Properties of SmCo Magnets

Property	SmCo5	Sm2Co17	Unit
Thermal Conductivity	11	10	kCal/(m.h.°C)
Specific Heat Capacity	0.08	0.09	kCal/(kg.°C)
Coefficient of Thermal Expansion (Parallel to Magnetization)	7	8	10-6/°C
Coefficient of Thermal Expansion (Perpendicular to Magnetization)	12	11	10-6/°C

Experimental Protocols for Thermal Characterization

The determination of the thermal properties of SmCo magnets involves a suite of specialized experimental techniques. These protocols are crucial for quality control, material development, and ensuring the reliability of magnets in critical applications.

Measurement of Temperature-Dependent Magnetic Properties

Vibrating Sample Magnetometry (VSM) is a primary technique used to measure the magnetic properties of materials as a function of temperature.

- Objective: To determine the demagnetization curve (B-H curve) and key magnetic parameters such as remanence (Br), coercivity (Hcj), and maximum energy product (BH)max at various temperatures.
- Methodology:
 - A small, precisely dimensioned sample of the SmCo magnet is prepared.

- The sample is mounted in a non-magnetic holder and placed within the VSM's sample chamber.
- The sample is subjected to a sinusoidal vibration at a constant frequency.
- An external magnetic field is applied and swept through a range, typically from a high positive value to a high negative value and back, to trace the hysteresis loop.
- The vibrating magnetic sample induces a signal in a set of pick-up coils, which is proportional to the magnetic moment of the sample.
- The sample chamber is equipped with a furnace and a cryostat to control the temperature of the sample accurately.
- Hysteresis loop measurements are performed at discrete temperatures to characterize the magnet's performance across its operating range.
- Key Parameters:
 - Heating/Cooling Rate: A controlled rate (e.g., 5-10 °C/min) is used to ensure thermal equilibrium of the sample.
 - Atmosphere: Measurements are typically conducted in an inert atmosphere (e.g., Argon or Nitrogen) to prevent oxidation at elevated temperatures.
 - Applied Field: The maximum applied magnetic field must be sufficient to saturate the magnet.

Standardized procedures for these measurements are detailed in ASTM A977/A977M and IEC 60404-5.^{[3][4][5]}

Determination of Curie Temperature (T_c)

The Curie temperature is the critical temperature at which a material loses its permanent magnetic properties.

- Differential Scanning Calorimetry (DSC):

- Objective: To detect the endothermic phase transition associated with the loss of ferromagnetism.
- Methodology:
 - A small, weighed sample of the SmCo magnet is placed in a sample pan, with an empty reference pan also placed in the DSC cell.
 - The sample and reference are heated at a constant rate (e.g., 10-20 °C/min) in a controlled atmosphere.
 - The DSC measures the difference in heat flow required to maintain the sample and reference at the same temperature.
 - The Curie temperature is identified as the onset or peak of the endothermic event on the resulting thermogram.[\[6\]](#)
- Thermogravimetric Analysis (TGA):
 - Objective: To detect the apparent mass change that occurs at the Curie temperature when the sample is in the presence of an external magnetic field.[\[7\]](#)
 - Methodology:
 - The SmCo sample is placed in the TGA's highly sensitive balance.
 - A permanent magnet is positioned near the sample, exerting an attractive force.
 - The sample is heated at a controlled rate in an inert atmosphere.[\[8\]](#)
 - At the Curie temperature, the material transitions from ferromagnetic to paramagnetic, causing a sudden decrease in the magnetic attraction. This results in an apparent weight loss, which is detected by the TGA.[\[7\]](#) The extrapolated endpoint of this weight change corresponds to the Curie point.

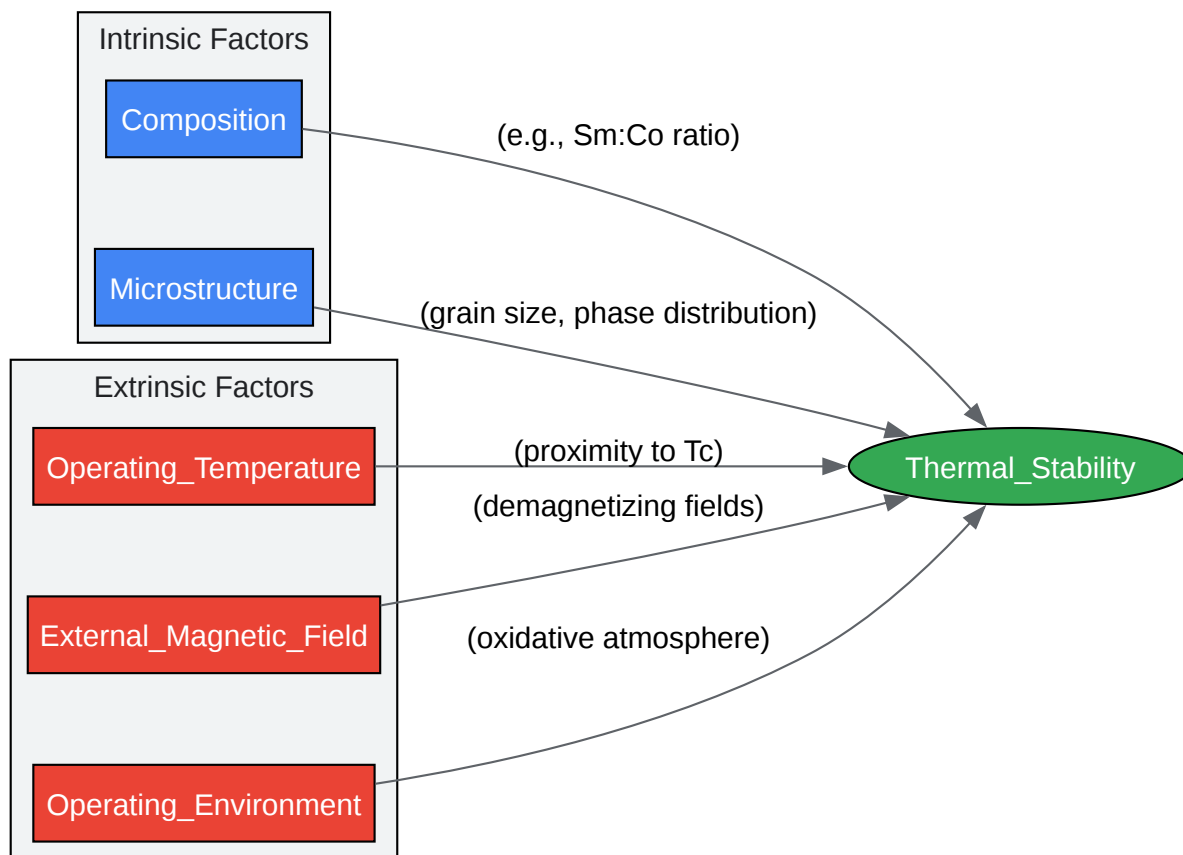
Long-Term Thermal Aging Tests

These tests evaluate the long-term stability of the magnetic properties at elevated temperatures.

- Objective: To determine the irreversible flux loss of a magnet after prolonged exposure to a specific temperature.
- Methodology:
 - The initial magnetic flux of the test magnets is measured at room temperature.
 - The magnets are placed in an oven at a constant elevated temperature for an extended period (e.g., hundreds or thousands of hours).[\[9\]](#)[\[10\]](#)
 - At specific time intervals, the magnets are cooled to room temperature, and their magnetic flux is remeasured.
 - The percentage of flux loss over time is calculated to assess the long-term thermal stability.
 - These tests can be performed in air or in a vacuum to evaluate the effects of oxidation.[\[11\]](#)

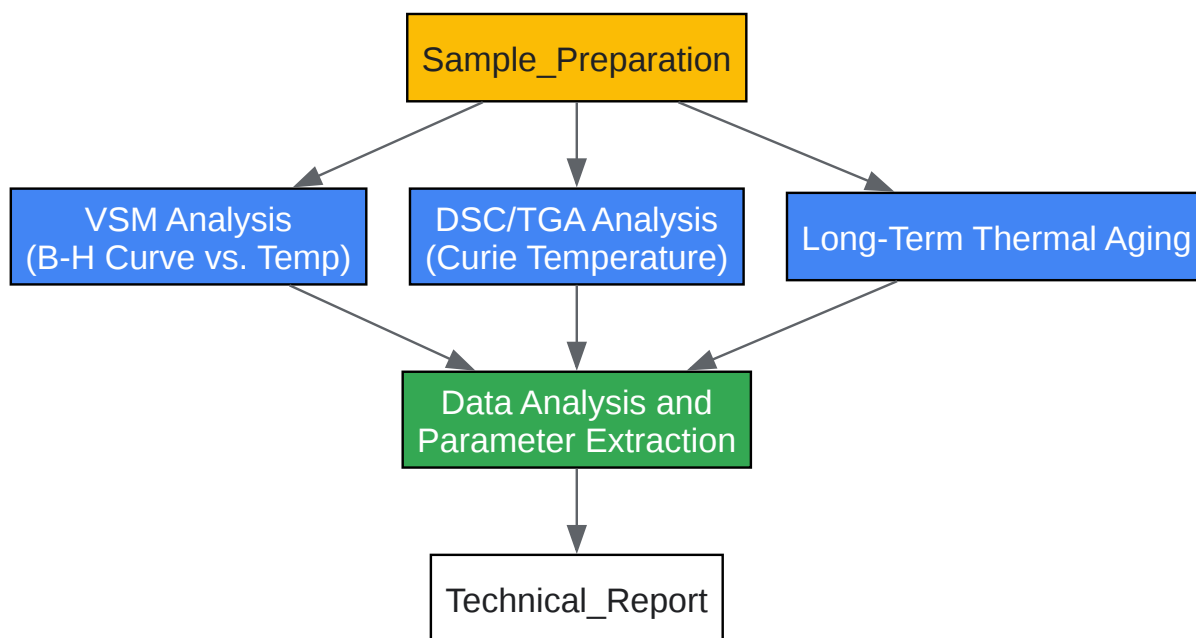
Visualizing Thermal Stability Concepts

The following diagrams, generated using Graphviz, illustrate key concepts related to the thermal stability of SmCo magnets.



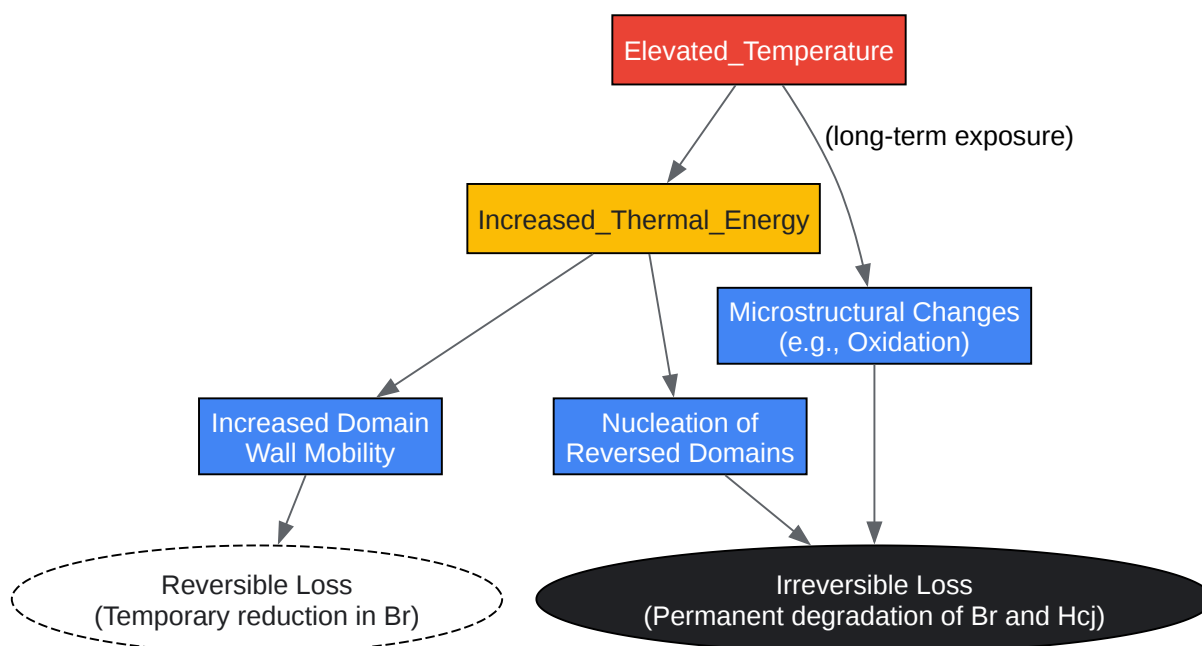
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Factors influencing the thermal stability of SmCo magnets.



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Workflow for the thermal characterization of SmCo magnets.



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Conceptual process of thermal demagnetization in SmCo magnets.

Conclusion

Samarium-cobalt magnets exhibit exceptional thermal stability, making them the material of choice for applications operating in high-temperature environments. Their high Curie temperatures and low temperature coefficients ensure reliable and consistent magnetic performance. A thorough understanding of their thermal characteristics, obtained through rigorous experimental testing, is paramount for the design and implementation of robust and durable magnetic systems. The methodologies and data presented in this guide provide a foundational resource for researchers and engineers working with these advanced magnetic materials.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Thermal Stability of Samarium-Cobalt (SmCo) Magnets]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15175118#thermal-stability-characteristics-of-samarium-cobalt-magnets>]

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